Comparative reactivity of "sodium;4-chlorophenolate" vs. sodium phenolate

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Compound of Interest

Compound Name:	*sodium;4-chlorophenolate*
Cat. No.:	*B7820729*

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A Comparative Guide to the Reactivity of Sodium 4-Chlorophenolate and Sodium Phenolate

For researchers and professionals in drug development and chemical synthesis, selecting the appropriate nucleophile is critical for reaction efficiency and yield. This guide provides an objective comparison of the reactivity of sodium 4-chlorophenolate and sodium phenolate, focusing on their roles in common organic transformations. The comparison is grounded in fundamental principles of physical organic chemistry and supported by relevant physicochemical data.

Physicochemical Properties

The fundamental difference in the reactivity of sodium 4-chlorophenolate and sodium phenolate stems from the electronic effects of the chlorine substituent on the aromatic ring. A summary of their key properties is presented below.

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Property	Sodium Phenolate	Sodium 4-Chlorophenolate	Data Source(s)
Molecular Formula	C_6H_5NaO	C_6H_4ClNaO	[1][2][3][4][5]
Molecular Weight	116.09 g/mol	150.54 g/mol	[1][6][3][5]
Appearance	White to reddish crystalline solid	White to pale yellow crystalline mass	[7][8]
Conjugate Acid	Phenol	4-Chlorophenol	[1][9][5][10]
pKa of Conjugate Acid	~9.98 - 10	~9.18 - 9.41	[9][11][8][10]

The most telling property is the pKa of the respective conjugate acids, phenol and 4-chlorophenol. The lower pKa of 4-chlorophenol indicates it is a stronger acid than phenol.[8][10] This increased acidity is a direct consequence of the electron-withdrawing nature of the chlorine atom, which stabilizes the resulting phenolate anion.

Comparative Reactivity Analysis

The difference in acidity between phenol and 4-chlorophenol directly translates to a difference in the basicity and nucleophilicity of their corresponding sodium salts.

Basicity: The conjugate base of a stronger acid is a weaker base. Since 4-chlorophenol (pKa ≈ 9.3) is a stronger acid than phenol (pKa ≈ 10), it follows that sodium 4-chlorophenolate is a weaker base than sodium phenolate.

Nucleophilicity: The reactivity of these compounds in many synthetic applications, such as the Williamson ether synthesis, depends on their nucleophilicity. The phenoxide oxygen acts as the nucleophile, donating a pair of electrons to an electrophile.

- Sodium Phenolate: The negative charge on the oxygen atom is delocalized into the benzene ring through resonance.
- Sodium 4-Chlorophenolate: The chlorine atom at the para-position exerts a strong electron-withdrawing inductive effect. This effect pulls electron density away from the aromatic ring

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and, consequently, from the phenoxide oxygen. This reduces the electron density on the oxygen, making it less available to attack an electrophile.

Therefore, due to the electron-withdrawing effect of the chlorine substituent, sodium 4-chlorophenolate is a less potent nucleophile than sodium phenolate. This fundamental difference in electronic properties leads to a predictable difference in reaction kinetics. In reactions where the phenolate acts as the nucleophile, such as in S_n2 reactions, sodium phenolate will generally react at a faster rate than sodium 4-chlorophenolate under identical conditions.

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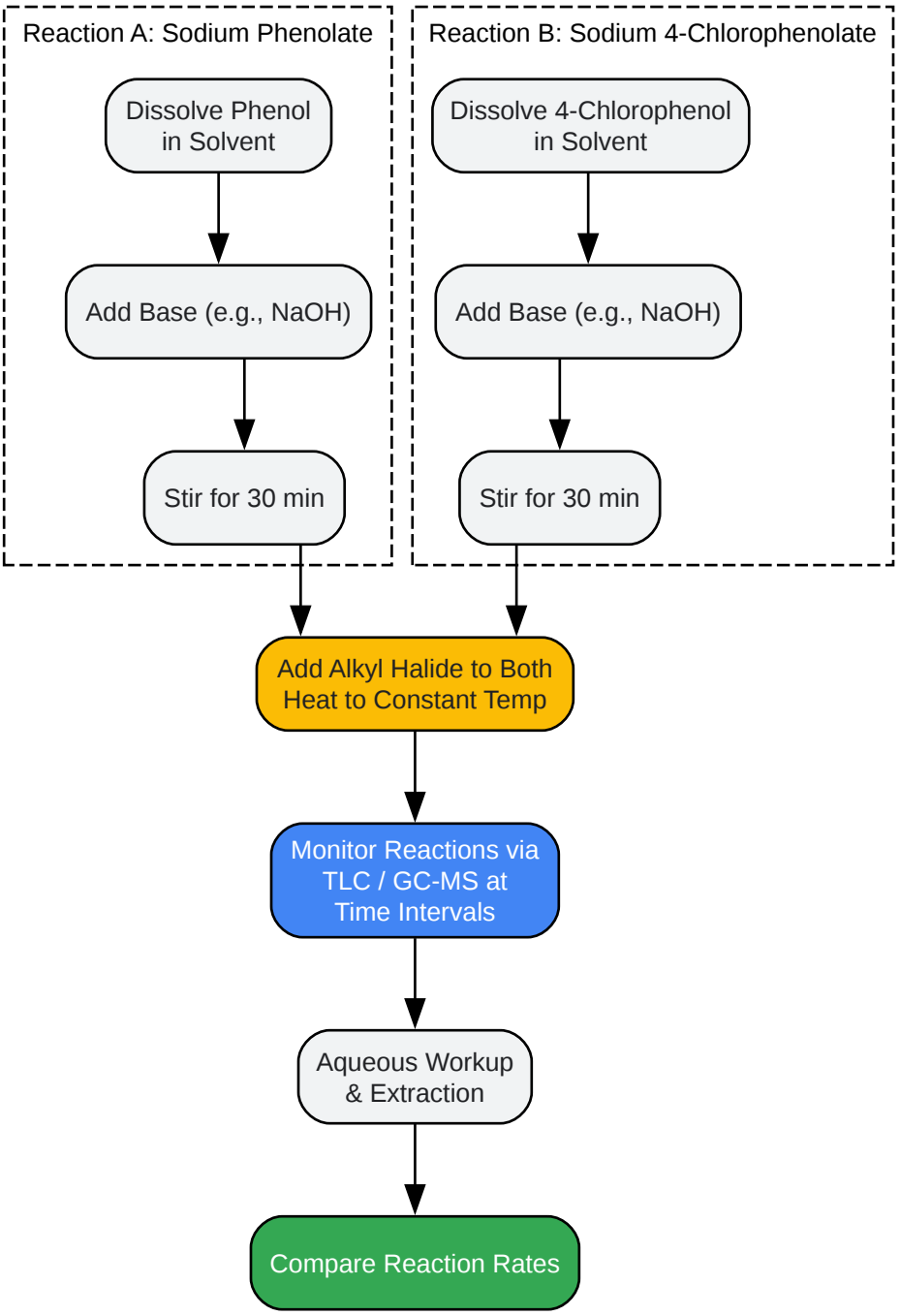

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- To cite this document: BenchChem. [Comparative reactivity of "sodium;4-chlorophenolate" vs. sodium phenolate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7820729/docs#comparative-reactivity-of-sodium-4-chlorophenolate-vs-sodium-phenolate]

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